

Technical Support Center: Panavia TC Bonding to Sclerotic Dentin

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Compound of Interest

Compound Name: Panavia TC

Cat. No.: B1179519

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the challenges and best practices for bonding **Panavia TC** (a shade of Panavia F2.0) to sclerotic dentin. This resource offers troubleshooting advice, frequently asked questions, detailed experimental protocols, and quantitative data to facilitate successful and reliable bonding in a research setting.

Frequently Asked Questions (FAQs)

Q1: What is sclerotic dentin and why is it challenging to bond to?

Sclerotic dentin is a type of dentin characterized by changes in its microstructure, primarily the partial or complete occlusion of dentinal tubules with mineral deposits (whitlockite crystallites) and a hypermineralized surface layer.^[1] These changes are a natural defense mechanism against stimuli like abrasion or erosion. The reduced porosity and altered chemical composition of sclerotic dentin present a significant challenge for adhesive bonding, as it hinders the infiltration of resin monomers and the formation of a stable hybrid layer and resin tags.^{[1][2]}

Q2: What is **Panavia TC**?

Panavia TC is a tooth-colored shade of Panavia F 2.0, a dual-cure, self-etching, fluoride-releasing resin cement.^[3] It contains the adhesive monomer MDP (10-Methacryloyloxydecyl dihydrogen phosphate), which is known for its ability to chemically bond to tooth structure.^{[3][4]} Panavia F 2.0 is designed to be used with a self-etching primer, ED Primer II, which simplifies the bonding procedure.^{[3][5][6]}

Q3: What are the common challenges encountered when bonding **Panavia TC** to sclerotic dentin?

The primary challenge is achieving adequate bond strength and long-term stability. Due to the characteristics of sclerotic dentin, users may experience:

- **Reduced Bond Strength:** The hypermineralized and occluded nature of sclerotic dentin can lead to significantly lower bond strengths compared to normal dentin.[\[2\]](#)
- **Interfacial Failure:** The bond is more likely to fail at the interface between the adhesive and the dentin surface.[\[2\]](#)
- **Limited Primer Efficacy:** The self-etching primer (ED Primer II) may not be aggressive enough to effectively etch through the hypermineralized surface layer of sclerotic dentin.[\[2\]](#)

Q4: Can the bond strength of **Panavia TC** to sclerotic dentin be improved?

Yes, research suggests that modifying the surface treatment of sclerotic dentin prior to the application of the self-etching primer can significantly improve bond strength. The most common and effective modification is the pre-conditioning of the sclerotic dentin with phosphoric acid.[\[7\]](#)[\[8\]](#)

Q5: How does pre-conditioning with phosphoric acid improve bonding to sclerotic dentin?

Pre-conditioning with 37% phosphoric acid helps to remove the hypermineralized surface layer and partially open the occluded dentinal tubules.[\[7\]](#) This creates a more receptive surface for the self-etching primer and resin cement, allowing for better micromechanical interlocking and improved bond strength.[\[7\]](#)[\[8\]](#)

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Low microtensile bond strength (μ TBS) values.	Ineffective etching of the sclerotic dentin surface by the self-etch primer alone.	Pre-condition the sclerotic dentin with 37% phosphoric acid for 15 seconds, rinse thoroughly, and then proceed with the application of ED Primer II as per the manufacturer's instructions. ^[7]
Adhesive failure at the dentin interface observed during fractographic analysis.	Poor infiltration of the resin cement into the sclerotic dentin.	In addition to phosphoric acid pre-conditioning, ensure the ED Primer II is applied actively for the full recommended time to maximize its etching and priming effect.
Inconsistent or highly variable bond strength results across samples.	Non-uniform surface characteristics of the sclerotic dentin.	Standardize the preparation of the sclerotic dentin surface. If applicable, lightly roughening the surface with a fine-grit diamond bur before etching may create a more uniform substrate.
Premature failure of specimens during preparation for μ TBS testing.	Extremely poor adhesion.	Re-evaluate the entire bonding protocol. Ensure meticulous moisture control, as contamination can severely compromise the bond. Confirm the correct mixing and application of Panavia F2.0.

Quantitative Data

Table 1: Microtensile Bond Strength (μ TBS) of Self-Etch Adhesives to Sclerotic Dentin with Different Surface

Treatments

Adhesive System	Sclerotic Dentin Surface Treatment	Mean μ TBS (MPa) \pm SD
Self-Etch Adhesive	Standard Protocol (No Pre-treatment)	Lower μ TBS values observed
Self-Etch Adhesive	Pre-conditioning with 37% Phosphoric Acid	Significantly higher μ TBS values observed[7]
Self-Etch Adhesive*	Doubled Etch-Prime Time	Lower μ TBS compared to standard protocol[7]

*Note: This table summarizes findings from a study on a self-etch bonding system and may be indicative of the performance of Panavia F2.0 under similar conditions.[7]

Table 2: Microtensile Bond Strength (μ TBS) of Panavia F2.0 to Different Dentin Regions (Normal Dentin)

Dentin Region	Mean μ TBS (MPa) \pm SD (24 hours)	Mean μ TBS (MPa) \pm SD (6 months)
Superficial	26.7 \pm 4.5	16.5 \pm 3.2
Deep	24.3 \pm 5.1	15.8 \pm 2.9
Cervical	25.1 \pm 4.8	16.1 \pm 3.1

*Note: This data is for normal dentin and serves as a baseline for comparison. Bond strengths to sclerotic dentin without surface modification are expected to be lower.[1]

Experimental Protocols

Protocol 1: Microtensile Bond Strength (μ TBS) Testing of Panavia F2.0 to Sclerotic Dentin

This protocol outlines a typical experiment to evaluate the bond strength of Panavia F2.0 to sclerotic dentin, incorporating a surface pre-treatment with phosphoric acid.

1. Tooth Selection and Preparation:

- Select extracted human molars with visible signs of occlusal wear and dentin sclerosis.
- Clean the teeth of any soft tissue debris and store them in a suitable medium (e.g., 0.5% chloramine T solution) at 4°C.
- Create a flat bonding surface on the sclerotic dentin by grinding the occlusal surface with 180-grit silicon carbide (SiC) paper under water cooling.
- Further polish the surface with 600-grit SiC paper for 60 seconds to create a standardized smear layer.

2. Bonding Procedure (Experimental Group):

- Phosphoric Acid Pre-conditioning: Apply 37% phosphoric acid gel to the sclerotic dentin surface for 15 seconds.
- Rinse the surface thoroughly with water for 15 seconds and gently air-dry, avoiding desiccation.
- Primer Application: Mix equal amounts of Panavia F 2.0 ED Primer II liquids A and B. Apply the mixture to the entire dentin surface and leave it for 30 seconds.[\[5\]](#)[\[9\]](#) Gently air-dry to evaporate the solvent.
- Cement Application: Build up a composite resin block (e.g., 5 mm high) in increments on the bonded surface and light-cure each increment according to the manufacturer's instructions.
- Curing: Light-cure the final restoration through the composite block or allow for self-curing according to the Panavia F2.0 instructions.[\[10\]](#)

3. Specimen Sectioning:

- Store the bonded teeth in water at 37°C for 24 hours.
- Section the teeth perpendicular to the bonded interface into serial slabs of approximately 0.9 mm thickness using a low-speed diamond saw under water cooling.

- Further section each slab into beams with a cross-sectional area of approximately 1.0 mm².

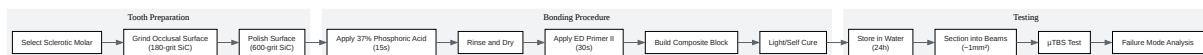
4. μ TBS Testing:

- Attach each beam to a testing jig using cyanoacrylate adhesive.
- Load the specimen to failure in a universal testing machine at a crosshead speed of 1 mm/min.
- Record the bond strength in Megapascals (MPa).

5. Failure Mode Analysis:

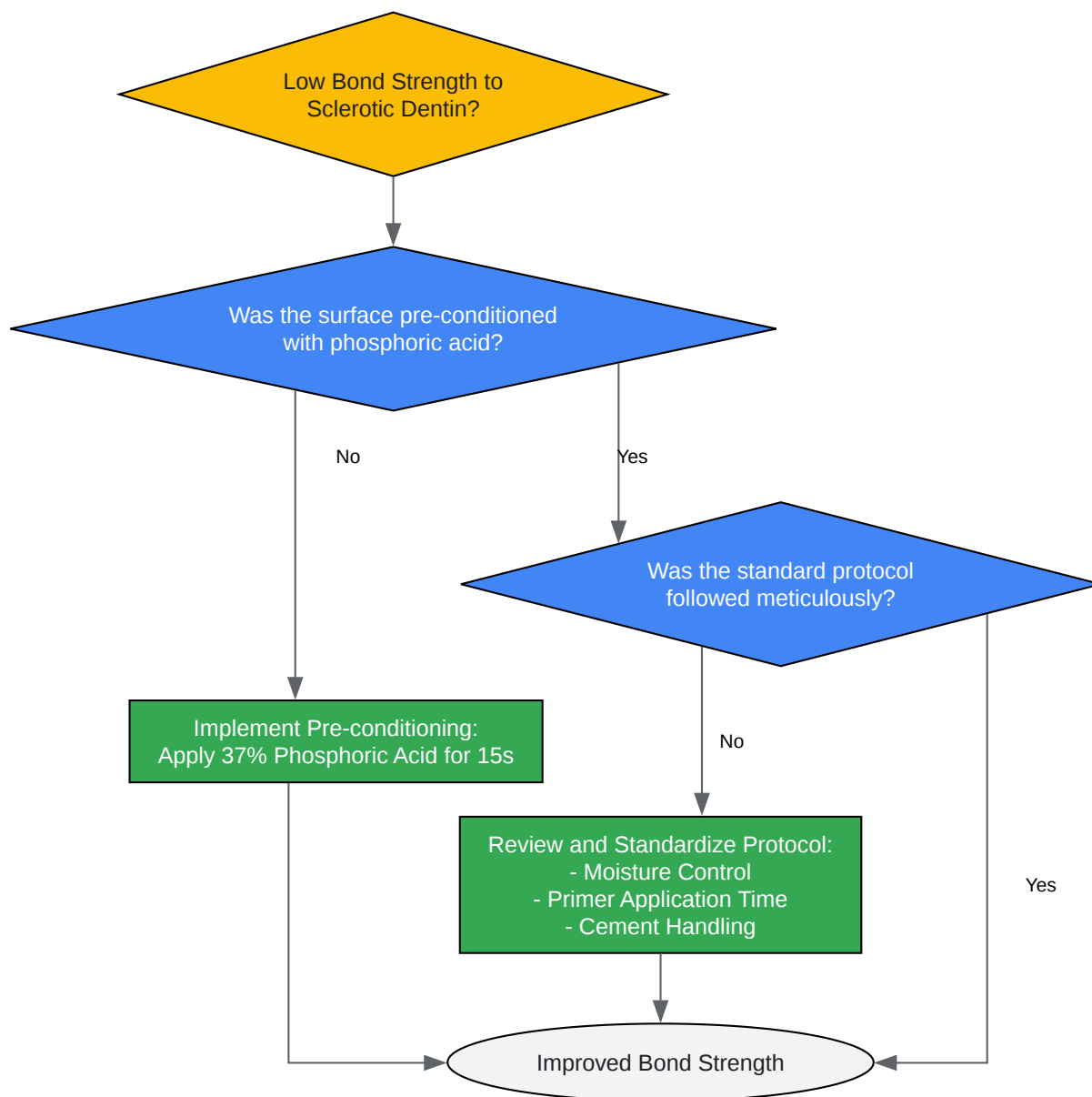
- Examine the fractured surfaces under a stereomicroscope at high magnification (e.g., 40x) to determine the failure mode (adhesive, cohesive in dentin, cohesive in resin, or mixed).

Mandatory Visualizations



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Caption: Experimental workflow for μ TBS testing of **Panavia TC** on sclerotic dentin.



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Caption: Troubleshooting logic for low bond strength with **Panavia TC**.

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